

An In-depth Technical Guide to Gorlic Acid: Properties, and Putative Mechanisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gorlic acid

Cat. No.: B107805

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Gorlic acid, a cyclopentenyl fatty acid, is a constituent of chaulmoogra oil, which has been historically used in traditional medicine. This technical guide provides a summary of the known properties of **Gorlic acid**, including its Chemical Abstracts Service (CAS) number and molecular formula. Due to the limited availability of detailed experimental data in the public domain, this document also discusses general methodologies for the extraction of related compounds and explores potential signaling pathways based on the activities of structurally and functionally similar molecules.

Core Data Presentation

Physicochemical Properties of Gorlic Acid

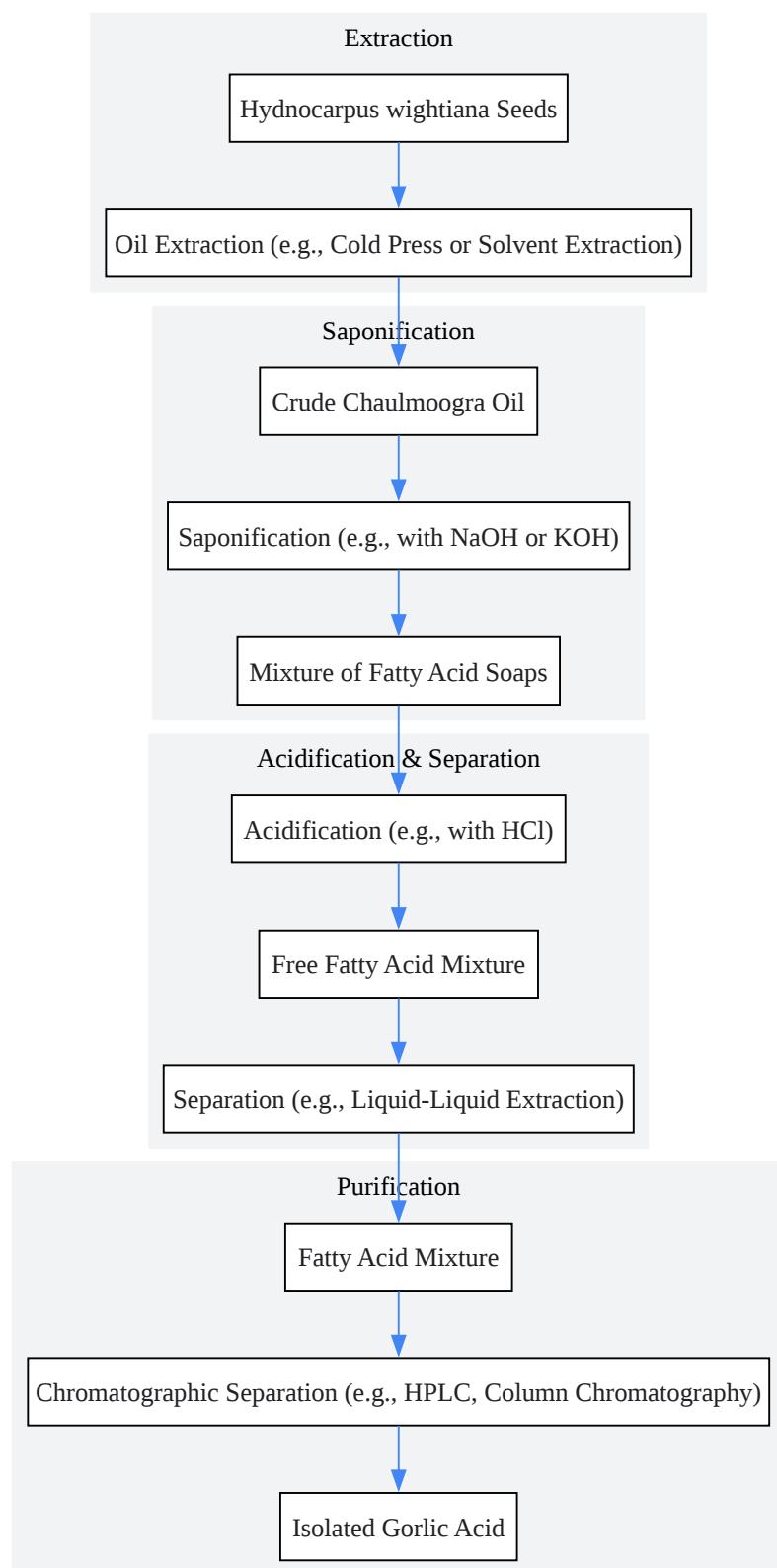
Property	Value	Reference
CAS Number	502-31-8	
Molecular Formula	C ₁₈ H ₃₀ O ₂	
Molecular Weight	278.43 g/mol	
IUPAC Name	(6Z)-13-[(1R)-cyclopent-2-en-1-yl]tridec-6-enoic acid	
Canonical SMILES	C1C--INVALID-LINK-- CCCCCC/C=C\CCCCC(=O)O	
Appearance	Not specified in available literature	
Boiling Point	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Not specified in available literature	

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific isolation, synthesis, and purification of **Gorlic acid** are not readily available in the public scientific literature. However, general methods for the extraction and purification of fatty acids from natural oils, such as chaulmoogra oil, can be adapted.

General Extraction and Purification Workflow for Cyclopentenyl Fatty Acids from Chaulmoogra Oil

The following represents a generalized workflow for the isolation of cyclopentenyl fatty acids, including **Gorlic acid**, from their natural source, *Hydnocarpus wightiana* seeds.

[Click to download full resolution via product page](#)

A generalized workflow for the extraction and purification of **Gorlic acid**.

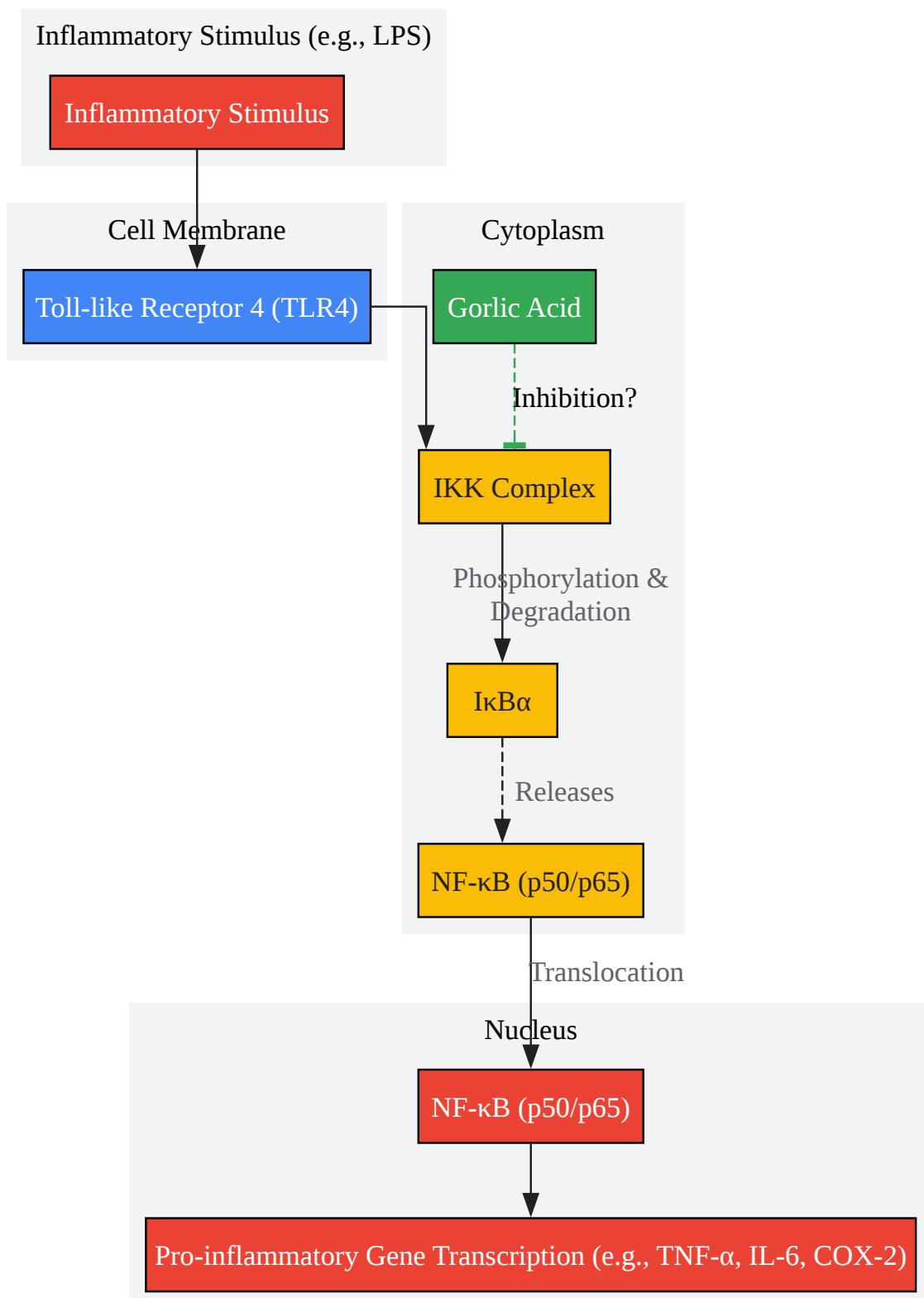
Putative Signaling Pathways and Mechanism of Action

The specific molecular targets and signaling pathways modulated by **Gorlic acid** have not been extensively elucidated in the available scientific literature. However, based on the known anti-inflammatory and potential anticancer properties of other fatty acids and natural compounds, a hypothetical mechanism of action can be proposed. It is critical to note that the following pathway is speculative and requires experimental validation for **Gorlic acid**.

Many natural compounds with anti-inflammatory and anticancer effects are known to modulate key signaling cascades such as the NF- κ B and MAPK pathways. These pathways are central regulators of inflammation, cell proliferation, and apoptosis.

Hypothetical Anti-Inflammatory Signaling Pathway for Gorlic Acid

The following diagram illustrates a potential mechanism by which **Gorlic acid** may exert anti-inflammatory effects, based on pathways commonly modulated by other bioactive lipids.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Gorlic Acid: Properties, and Putative Mechanisms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b107805#gorlic-acid-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b107805#gorlic-acid-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com